

long-term stability of JTT-552 stock solutions

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Compound of Interest

Compound Name: JTT-552

Cat. No.: B1673109

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Technical Support Center: JTT-552

This technical support center provides guidance on the long-term stability of **JTT-552** stock solutions for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **JTT-552**?

Solid **JTT-552** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), it is advised to store the compound at -20°C.^[1]

2. What is the recommended solvent for preparing **JTT-552** stock solutions?

Dimethyl sulfoxide (DMSO) is a commonly used and recommended solvent for preparing stock solutions of **JTT-552**.

3. What are the recommended storage conditions for **JTT-552** stock solutions?

For short-term storage (days to weeks), **JTT-552** stock solutions can be stored at 0-4°C. For long-term storage (months), it is recommended to aliquot the stock solution and store it at -20°C or -80°C to minimize freeze-thaw cycles.^{[1][2]}

4. What is the expected shelf-life of **JTT-552**?

When stored correctly as a solid, **JTT-552** is expected to have a shelf-life of over two years.^[1] Stock solutions in a suitable solvent are generally stable for at least one year when stored at -80°C.^[2]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation in stock solution upon storage at -20°C	<ul style="list-style-type: none">- The concentration of the stock solution may be too high.- The solvent may not be completely anhydrous.	<ul style="list-style-type: none">- Gently warm the solution to 37°C to redissolve the precipitate.- If precipitation persists, consider preparing a fresh, lower concentration stock solution.- Use high-purity, anhydrous DMSO for preparing stock solutions.
Discoloration of the stock solution	<ul style="list-style-type: none">- Potential degradation of the compound due to exposure to light or improper storage.	<ul style="list-style-type: none">- Discard the discolored solution.- Prepare a fresh stock solution, ensuring minimal exposure to light.- Store the new stock solution protected from light (e.g., in an amber vial or a vial wrapped in foil).
Loss of biological activity in experiments	<ul style="list-style-type: none">- Degradation of the compound in the stock solution due to multiple freeze-thaw cycles or prolonged storage at room temperature.- Instability in the final assay medium.	<ul style="list-style-type: none">- Prepare fresh dilutions from a new aliquot of the stock solution for each experiment.- Minimize the time the stock solution spends at room temperature.- Perform a vehicle control to ensure the solvent is not affecting the assay.- If possible, perform a quality control check of the compound's activity.

Data on JTT-552 Stock Solution Stability

Quantitative, peer-reviewed data on the long-term stability of **JTT-552** in various solvents and at different concentrations is not readily available in the public domain. The following table summarizes the general stability information provided by commercial suppliers.

Form	Solvent	Storage Temperature	Duration	Source
Solid	N/A	0-4°C	Short-term (days to weeks)	[1]
Solid	N/A	-20°C	Long-term (months to years)	[1]
Stock Solution	DMSO	0-4°C	Short-term (days to weeks)	[1]
Stock Solution	DMSO	-20°C	Long-term (months)	[1]
Stock Solution	In solvent	-80°C	1 year	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **JTT-552** Stock Solution in DMSO

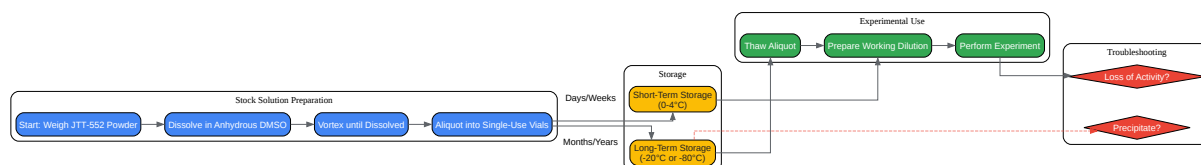
Materials:

- **JTT-552** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Equilibrate the vial of solid **JTT-552** to room temperature before opening to prevent moisture condensation.
- Calculate the required mass of **JTT-552** to prepare the desired volume of a 10 mM stock solution (Molecular Weight of **JTT-552**: 289.72 g/mol). For example, to prepare 1 mL of a 10 mM solution, weigh out 2.8972 mg of **JTT-552**.
- Carefully transfer the weighed **JTT-552** powder into a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution until the **JTT-552** is completely dissolved. Gentle warming to 37°C can be applied if necessary to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- For long-term storage, place the aliquots at -20°C or -80°C. For short-term use, store at 4°C.

Visualizations



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References

- 1. medkoo.com [medkoo.com]
- 2. JTT-552 | TargetMol [targetmol.com]
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